

Chloroneb chemical name 1,4-dichloro-2,5-dimethoxybenzene

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Compound Focus: Chloroneb

CAS No.: 2675-77-6

Cat. No.: S523523

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Chemical Profile and Identification

Chloroneb is a chlorinated benzene derivative with the systematic name **1,4-dichloro-2,5-dimethoxybenzene** [1] [2].

Property	Details
CAS Number	2675-77-6 [1] [2] [3]
Molecular Formula	C ₈ H ₈ Cl ₂ O ₂ [1] [2] [3]
Molecular Weight	207.05 g/mol [1] [2] [3]
Chemical Structure	
Common Synonyms	Demosan, Tersan SP, Soil fungicide 1823 [1] [2] [3]
RTECS Number	CZ4750000 [2] [3]

Physical and Chemical Properties

This table summarizes the key physical and chemical characteristics of **Chloroneb**.

Property	Value / Description	Source
Physical Appearance	White to tan solid or beige powder with a musty odor [1] [2]	CAMEO Chemicals, ChemicalBook
Melting Point	129 - 135 °C [2] [3] [4]	ChemicalBook, Chemsrc, Fisher Sci
Boiling Point	268 - 269 °C [1] [2] [3]	CAMEO Chemicals, ChemicalBook, Chemsrc
Density	1.66 g/cm ³ [1] [2]	CAMEO Chemicals, ChemicalBook
Water Solubility	< 0.1 mg/mL at 23°C; often reported as 8 mg/L at 25°C [1] [2] [3]	CAMEO Chemicals, ChemicalBook, Chemsrc
Vapor Pressure	0.003 mmHg at 25°C [1] [2]	CAMEO Chemicals, ChemicalBook
Partition Coefficient (Log P)	3.58 - 3.64 [2] [3]	ChemicalBook, Chemsrc

Synthesis and Analytical Methods

Chloroneb can be synthesized through the chlorination of 1,4-dimethoxybenzene [3]. In analytical protocols, it has been identified as a metabolite in fungal cultures using **Headspace Solid-Phase Microextraction (HS-SPME)** coupled with **Gas Chromatography-Mass Spectrometry (GC-MS)** [5]. This method involves sampling the volatile compounds from the headspace of a sealed culture dish, which are then separated and identified by the GC-MS system [5].

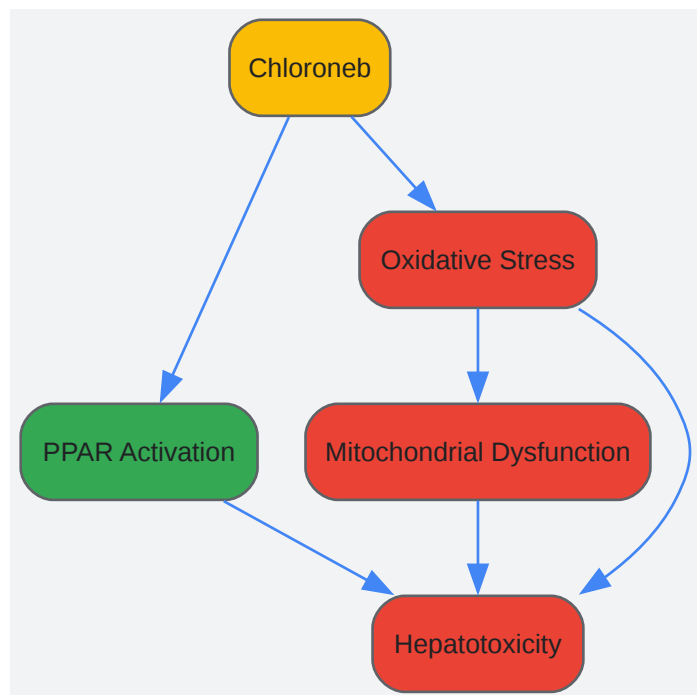
Biological Activity and Applications

- **Fungicidal Action:** **Chloroneb** is a **systemic fungicide** used to protect cotton, bean seeds, and turf from diseases [2]. It shows specific efficacy against pathogens like *Pythium iwayamai*, with its growth inhibition effect being comparable to novel antibiotics discovered from arctic fungal strains [6].
- **Role in Microbial Interactions:** Recent research has identified **Chloroneb** as a volatile organic compound (VOC) produced by the pathogenic fungus *Fusarium oxysporum* [5]. This suggests its potential role as an infochemical in microbial interactions, although its exact function in this context is an area of ongoing study [5].

Toxicological Profile and Mechanisms

Acute toxicity studies indicate that **Chloroneb** has low to moderate toxicity, with an oral LD₅₀ in rats of 11,000 mg/kg [3]. Symptoms of acute exposure can include vomiting, tremors, and convulsions [1].

A key toxicogenomics study investigated the hepatotoxicity mechanisms of **Chloroneb** and its structural analogs [7]. The research used microarray analysis on rat primary hepatocytes exposed to these chemicals and revealed that **Chloroneb** affects critical biological pathways leading to liver toxicity [7]. The proposed mechanism is illustrated below.



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This proposed Adverse Outcome Pathway (AOP) is supported by transcriptomic data, which showed that **Chloroneb** affects biological pathways related to peroxisome proliferation, oxidative stress, and mitochondrial dysfunction, consistent with observed in vivo hepatotoxicity [7].

Handling and Safety Considerations

For researchers handling **Chloroneb** in a laboratory setting, the following precautions are recommended:

- **Personal Protective Equipment (PPE):** Wear chemical splash goggles, impervious gloves, and protective clothing [2]. A **NIOSH-approved half-face respirator** with an organic vapor/acid gas cartridge and a dust/mist filter is recommended when there is a risk of inhalation exposure [1] [2].
- **First Aid Measures:**
 - **Ingestion:** Do not induce vomiting. Seek immediate medical attention [1] [2].
 - **Skin Contact:** Immediately flood the affected area with water and wash thoroughly with soap and water [1] [2].
 - **Eye Contact:** Flush eyes with water for 20-30 minutes and seek medical help [1] [2].
 - **Inhalation:** Move to fresh air immediately [1] [2].
- **Environmental Hazard:** **Chloroneb** is classified as dangerous for the environment (Hazard Statement H411) [3].

This technical guide synthesizes the fundamental and contemporary research on **Chloroneb**. The toxicogenomic insights, in particular, highlight the value of modern omics technologies in elucidating the safety profiles of chemical agents [7].

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